

Application Note: A-350619 in Cardiovascular Disease Research

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Compound of Interest

Compound Name:	A-350619
CAS No.:	538368-27-3
Cat. No.:	B1250368

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Introduction: The Strategic Value of A-350619

In the landscape of cardiovascular pharmacology, the nitric oxide (NO)-soluble guanylate cyclase (sGC)-cyclic GMP (cGMP) pathway is a cornerstone of vascular homeostasis. While NO donors (e.g., nitroglycerin) have been used for decades, their utility is limited by tolerance and oxidative stress. **A-350619** represents a pivotal tool compound in the class of NO-independent sGC stimulators.

Unlike traditional NO donors, **A-350619** binds directly to the sGC enzyme, sensitizing it to low levels of endogenous NO and stimulating catalytic activity even in the absence of NO. This dual mechanism makes it an essential reagent for dissecting sGC function in hypertension, endothelial dysfunction, and heart failure models where NO bioavailability is compromised.

Key Compound Profile

Feature	Description
Compound Name	A-350619 Hydrochloride
Mechanism	NO-independent sGC Stimulator (Heme-dependent)
Chemical Name	3-[2-[(4-Chlorophenyl)thio]phenyl]-N-[4-(dimethylamino)butyl]-2-propenamide HCl
Primary Utility	Vasodilation, Erectile Function, Anti-platelet research
Key Potency	Increases sGC Vmax ~145-fold; lowers Km for GTP ~6-fold [1]

Mechanism of Action: Direct sGC Stimulation

A-350619 operates by binding to an allosteric site on the

-subunit of the sGC heterodimer. This binding induces a conformational change that mimics the activation usually triggered by NO binding to the heme group on the

-subunit.

Mechanistic Differentiators[2]

- Synergy with NO: **A-350619** dramatically potentiates the effect of endogenous NO. In the presence of sub-effective NO concentrations, **A-350619** can shift the dose-response curve leftward by orders of magnitude.
- Heme Dependency: Unlike sGC activators (e.g., BAY 58-2667) which target oxidized/heme-free sGC, **A-350619** (like YC-1) typically requires the prosthetic heme group to be in its reduced Fe(II) state for maximum efficacy.

Signaling Pathway Visualization



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Caption: **A-350619** synergizes with NO to drive the sGC conformational change, accelerating cGMP production and downstream vasodilation.

Experimental Protocols

Protocol A: Ex Vivo Vascular Reactivity (Rat Aortic Rings)

This assay is the gold standard for validating the functional vasodilatory potency of **A-350619**.

Materials:

- Male Sprague-Dawley rats (250–300 g).
- Krebs-Henseleit Buffer (KHB): 118 mM NaCl, 4.7 mM KCl, 1.2 mM MgSO₄, 1.2 mM KH₂PO₄, 25 mM NaHCO₃, 2.5 mM CaCl₂, 11 mM Glucose.
- Isometric Force Transducers (e.g., ADInstruments or Danish Myo Technology).
- Phenylephrine (PE) for pre-contraction.
- **A-350619** (dissolved in DMSO; final bath concentration of DMSO < 0.1%).

Step-by-Step Workflow:

- Tissue Preparation:
 - Euthanize rat via CO₂ asphyxiation. Rapidly excise the thoracic aorta.

- Place in cold, oxygenated (95% O₂ / 5% CO₂) KHB.
- Clean adherent fat and connective tissue under a microscope. Critical: Do not stretch the vessel.
- Cut into 3–4 mm rings.
- Mounting & Equilibration:
 - Mount rings on wire hooks in organ baths containing 37°C oxygenated KHB.
 - Apply resting tension: 2.0 g (optimal for rat aorta).
 - Equilibrate for 60 minutes, washing with fresh KHB every 15 minutes.
- Viability Check:
 - Challenge with 60 mM KCl to verify smooth muscle contractility. Wash until tension returns to baseline.
 - (Optional) Test endothelial integrity with Acetylcholine (1 µM) after PE contraction.
- **A-350619** Dose-Response:
 - Pre-contrast rings with Phenylephrine (1 µM). Wait for a stable plateau (approx. 10–15 min).
 - Add **A-350619** cumulatively in log increments: 10 nM, 100 nM, 1 µM, 10 µM, 100 µM.
 - Wait for the relaxation response to plateau before the next addition (typically 3–5 min).
- Synergy Testing (Optional):
 - To test synergy, incubate rings with a sub-threshold dose of an NO donor (e.g., 1 nM SNP) before the **A-350619** curve.

Data Analysis:

- Calculate relaxation as % reversal of PE-induced contraction.

- Plot Log[Concentration] vs. % Relaxation to determine EC50.

Protocol B: In Vitro sGC Enzyme Activity Assay

Used to determine the biochemical potency (V_{max}/K_m modulation) without tissue complexity.

Materials:

- Purified sGC enzyme (commercially available or isolated from bovine lung).
- Reaction Buffer: 50 mM TEA-HCl (pH 7.4), 2 mM $MgCl_2$, 1 mM cGMP-specific PDE inhibitor (e.g., IBMX).
- Substrate: [α - ^{32}P]GTP or enzyme immunoassay (EIA) kit for cGMP.
- **A-350619** stock (10 mM in DMSO).

Workflow:

- Preparation: Mix buffer, $MgCl_2$, and purified sGC (approx 0.1 μ g/tube) on ice.
- Treatment: Add **A-350619** (0.1 – 100 μ M).
 - Control: DMSO vehicle.
 - Synergy Control: Add Sodium Nitroprusside (SNP) 10 μ M.
- Initiation: Start reaction by adding GTP (100 μ M final).
- Incubation: Incubate at 37°C for 10 minutes.
- Termination: Stop reaction with 50 mM EDTA or Zn Acetate (depending on detection method).
- Detection: Quantify cGMP produced via EIA or scintillation counting.

Expected Results:

- **A-350619** alone should increase specific activity significantly (up to 145-fold Vmax increase) [1].[\[1\]](#)

Data Summary & Reference Values

The following values are typical for **A-350619** in validated assays. Use these as benchmarks for your experiments.

Parameter	Assay Type	Typical Value	Reference
Vmax Increase	Purified sGC Enzyme	~145-fold increase	[1]
Km (GTP)	Purified sGC Enzyme	Decreases from 300 μ M to ~50 μ M	[1]
EC50 (Relaxation)	Rat Aorta (PE-contracted)	~50 - 80 μ M (without NO donor)	[1]
EC50 (Relaxation)	Rat Aorta (+ 100 nM SNP)	~3 - 10 μ M (Synergistic shift)	[1]
In Vivo Efficacy	Rat (Conscious)	Penile erection at 1 μ mol/kg	[1]

Troubleshooting & Best Practices

Solubility & Stability:

- **A-350619** is hydrophobic. Dissolve in DMSO to create a master stock (e.g., 10 mM).
- Aqueous dilutions should be made immediately before use to prevent precipitation.
- Store solid compound at +4°C; DMSO stocks at -20°C.

Heme Oxidation State:

- Critical: **A-350619** requires the sGC heme to be in the reduced Fe(II) state. If you use ODQ (a heme oxidant) in your control, the effect of **A-350619** will be significantly blunted [1]. This distinguishes it from sGC activators (like BAY 58-2667) which prefer oxidized heme.

Light Sensitivity:

- sGC is light-sensitive (heme degradation). Perform enzyme assays in low-light conditions if using purified protein.

References

- Miller LN, et al. (2003). "**A-350619**: a novel activator of soluble guanylyl cyclase."^[1] Life Sciences, 72(9), 1015-1025.
- Evgenov OV, et al. (2006). "NO-independent stimulators and activators of soluble guanylate cyclase: discovery and therapeutic potential." Nature Reviews Drug Discovery, 5(9), 755-768.
- Tocris Bioscience. "A 350619 hydrochloride Product Information."

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Sources

- [1. A-350619: a novel activator of soluble guanylyl cyclase - PubMed](#)
[pubmed.ncbi.nlm.nih.gov]
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